

Lauralkonium chloride chemical structure and properties

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Compound of Interest

Compound Name: Lauralkonium chloride

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An In-depth Technical Guide to Lauralkonium Chloride

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **lauralkonium chloride**. The information is intended for researchers, scientists, and professionals in drug development, offering detailed data and methodologies.

Chemical Structure and Physicochemical Properties

Lauralkonium chloride is a quaternary ammonium salt that functions as an antimicrobial agent and preservative.^{[1][2]} Its structure consists of a central nitrogen atom covalently bonded to four organic groups, and it exists in association with a chloride anion.

Below is a diagram of the chemical structure of **lauralkonium chloride**.

Caption: 2D Chemical Structure of **Lauralkonium Chloride**.

The physicochemical properties of **lauralkonium chloride** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C29H44ClNO2	[3]
Molecular Weight	474.1 g/mol	[3]
CAS Number	19486-61-4	[3]
Appearance	Solid	[4]
Melting Point	60 °C	[4]
Boiling Point	162.5 °C	[4]
Solubility	Soluble in DMSO	[5]

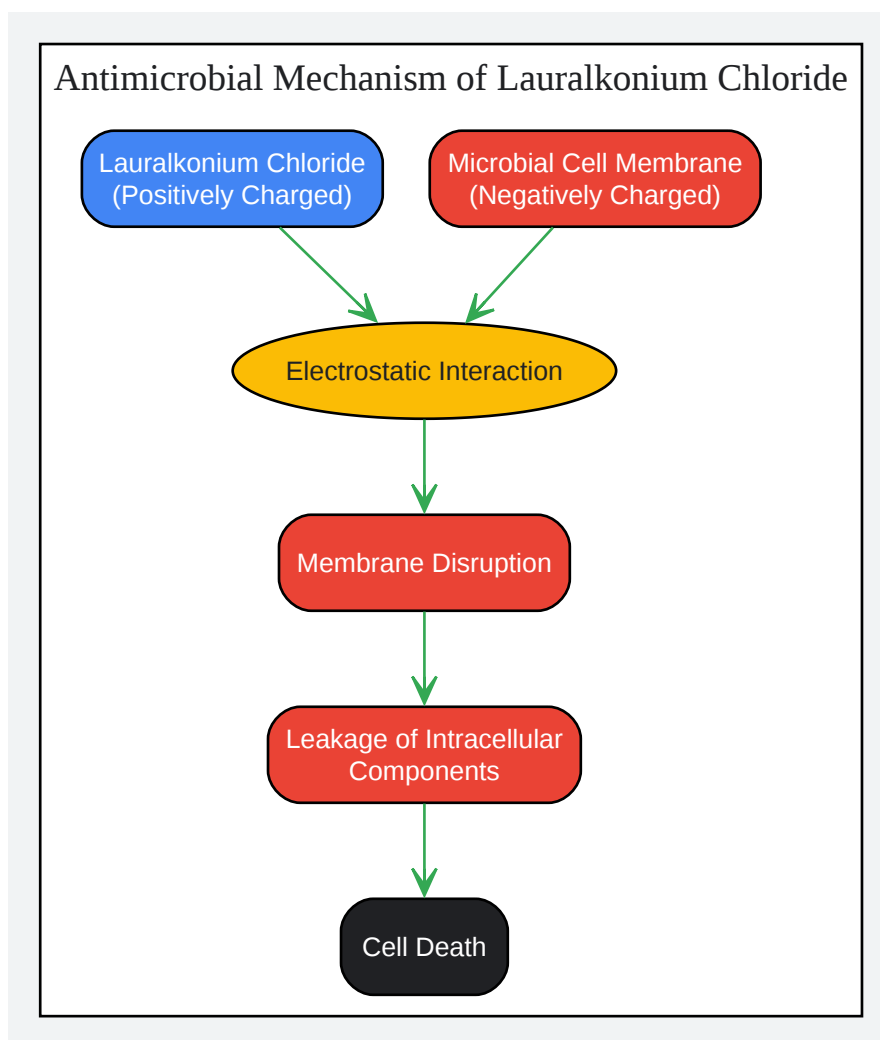
Mechanism of Action

The primary application of **lauralkonium chloride** is as an antimicrobial agent and preservative.[1] Its mechanism of action is characteristic of quaternary ammonium compounds, primarily involving the disruption of microbial cell membranes.

Antimicrobial Activity

The positively charged nitrogen atom of **lauralkonium chloride** interacts with the negatively charged components of the microbial cell membrane, such as phospholipids and proteins. This interaction disrupts the membrane's integrity, leading to the leakage of essential intracellular components and ultimately cell death.

The following diagram illustrates the proposed antimicrobial mechanism of action.



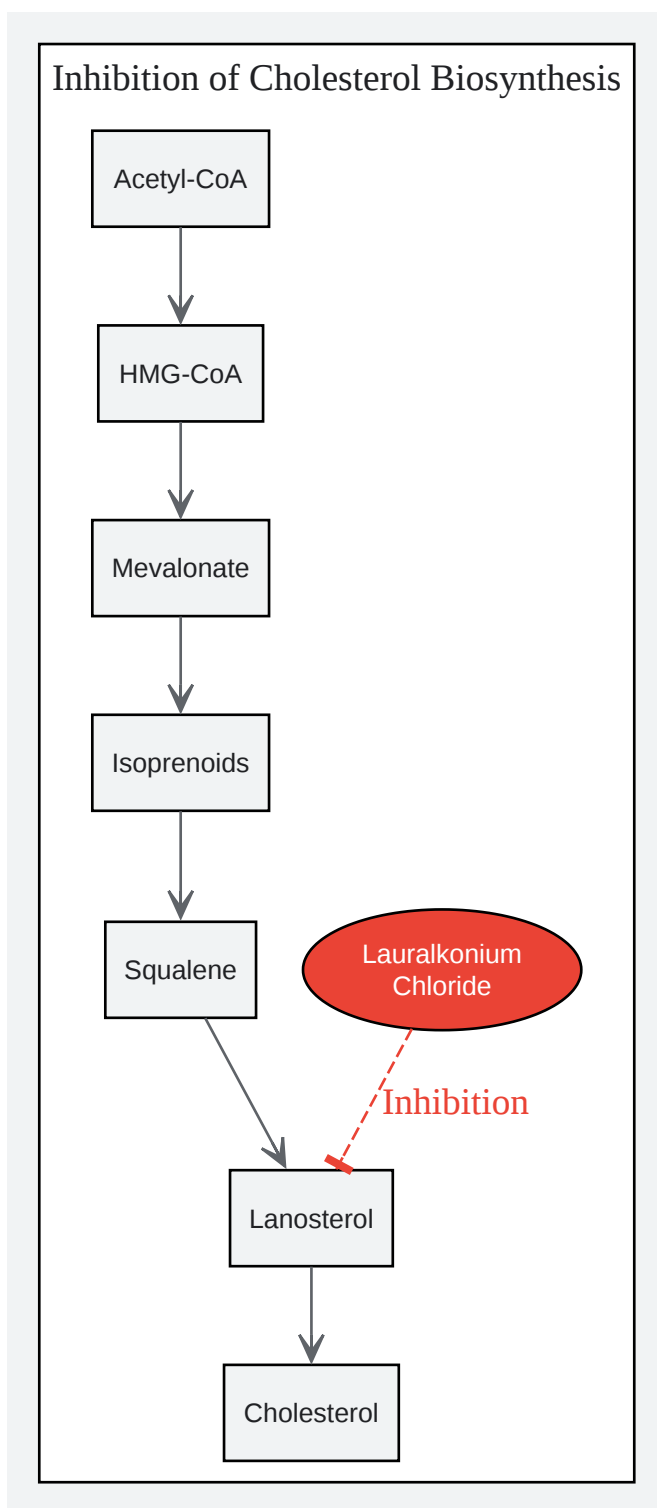
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Caption: Proposed Antimicrobial Mechanism of Action.

Inhibition of Cholesterol Biosynthesis

Recent studies have indicated that **lauralkonium chloride** and other quaternary ammonium compounds may act as direct inhibitors of cholesterol biosynthesis.[6][7] This off-target effect is a subject of ongoing research, particularly concerning its toxicological implications. The inhibition of specific enzymes in the cholesterol synthesis pathway can lead to the accumulation of sterol intermediates and disruption of cellular functions.

The diagram below outlines the inhibition of the cholesterol biosynthesis pathway by **lauralkonium chloride**.



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Caption: Inhibition of the Cholesterol Biosynthesis Pathway.

Experimental Protocols

The quantification and analysis of **lauralkonium chloride** in various matrices are crucial for quality control and research purposes. Several analytical techniques have been developed for its determination.

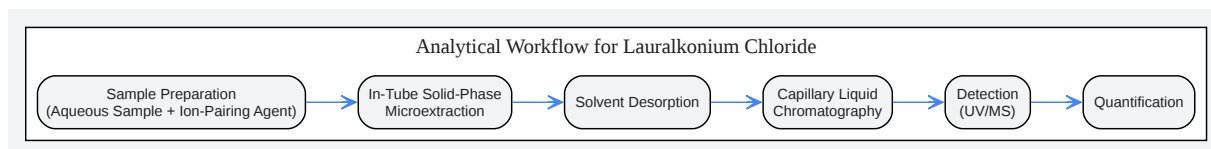
Ion-Pair In-Tube Solid-Phase Microextraction and Capillary Liquid Chromatography

A specific method for the determination of **lauralkonium chloride** in water samples involves ion-pair in-tube solid-phase microextraction followed by capillary liquid chromatography. While the full experimental details are proprietary to the cited publication, the general workflow is described below.

Methodology Overview:

- **Sample Preparation:** Aqueous samples are prepared, and an ion-pairing agent is added to form a neutral complex with the positively charged **lauralkonium chloride**.
- **In-Tube SPME:** The sample is passed through a capillary tube coated with a suitable sorbent. The neutral ion-pair is retained on the sorbent.
- **Desorption:** The retained analyte is desorbed using a small volume of an appropriate organic solvent.
- **Capillary LC Analysis:** The desorbed sample is injected into a capillary liquid chromatography system for separation and quantification.
- **Detection:** A suitable detector, such as a UV or mass spectrometry detector, is used for the detection and quantification of **lauralkonium chloride**.

The following diagram provides a logical workflow for this analytical method.



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Caption: General Analytical Workflow.

Concluding Remarks

Lauralkonium chloride is a well-established antimicrobial agent with a clear mechanism of action involving membrane disruption. Emerging research into its effects on cholesterol biosynthesis highlights the importance of continued investigation into the broader biological activities of this compound. The analytical methodologies available allow for its precise quantification, which is essential for its application in various fields. This guide provides a foundational understanding for professionals working with **lauralkonium chloride**.

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